

How to prepare a stock solution of Z-LLL-FMK

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Compound of Interest

Compound Name: Z-Leu-Leu-Leu-fluoromethyl
ketone

Cat. No.: B12054914

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An irreversible inhibitor of cysteine proteases, Z-LLL-FMK (**Z-Leu-Leu-Leu-fluoromethyl ketone**) is a valuable tool in studying cellular processes regulated by these enzymes, such as apoptosis and viral entry.^[1] This document provides detailed application notes and protocols for the preparation and use of Z-LLL-FMK stock solutions for researchers, scientists, and drug development professionals.

Application Notes

Z-LLL-FMK belongs to the family of peptide fluoromethyl ketones (FMKs), which act as irreversible inhibitors by forming a covalent bond with the active site cysteine of the target protease. Its primary application lies in the inhibition of various cysteine proteases, including cathepsins and caspases, thereby blocking downstream signaling pathways. For instance, inhibitors of cathepsin L have been shown to prevent the entry of the SARS coronavirus.^[1]

Chemical and Physical Properties

The fundamental properties of Z-LLL-FMK are summarized in the table below. This information is crucial for accurate preparation of stock solutions and for use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₄₂ FN ₃ O ₅	[2]
Molecular Weight	507.64 g/mol	[2]
Appearance	Solid	
Primary Target	Cysteine Proteases	[1]

Protocols

Preparation of a 10 mM Stock Solution of Z-LLL-FMK

This protocol details the steps to prepare a 10 mM stock solution of Z-LLL-FMK, a common concentration for laboratory use. Given that information for many FMK derivatives recommends high-purity DMSO as the solvent, this protocol follows that standard practice.[3]

Materials:

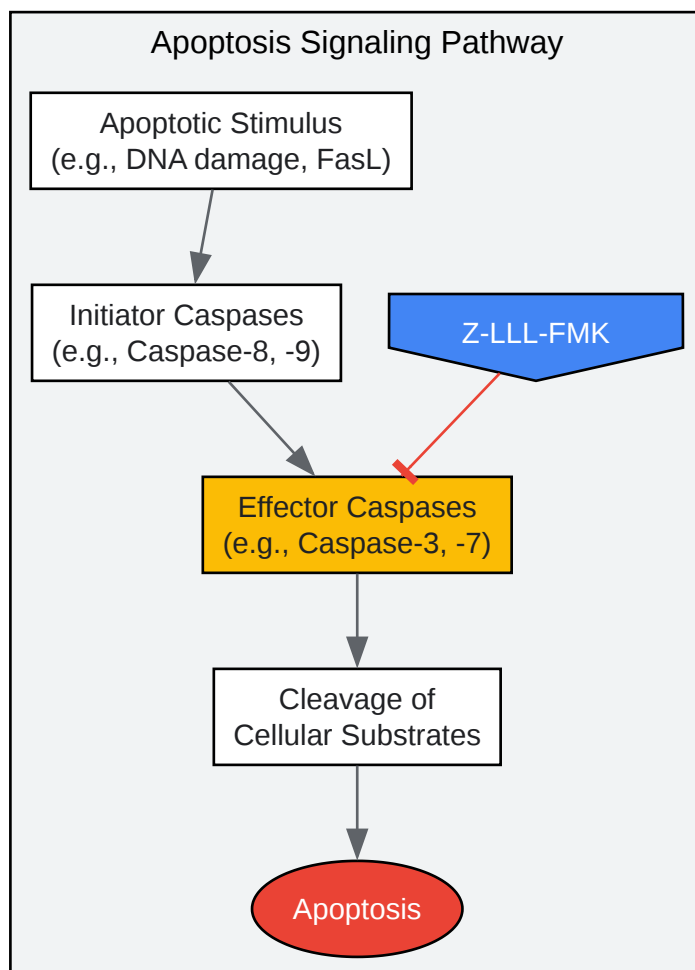
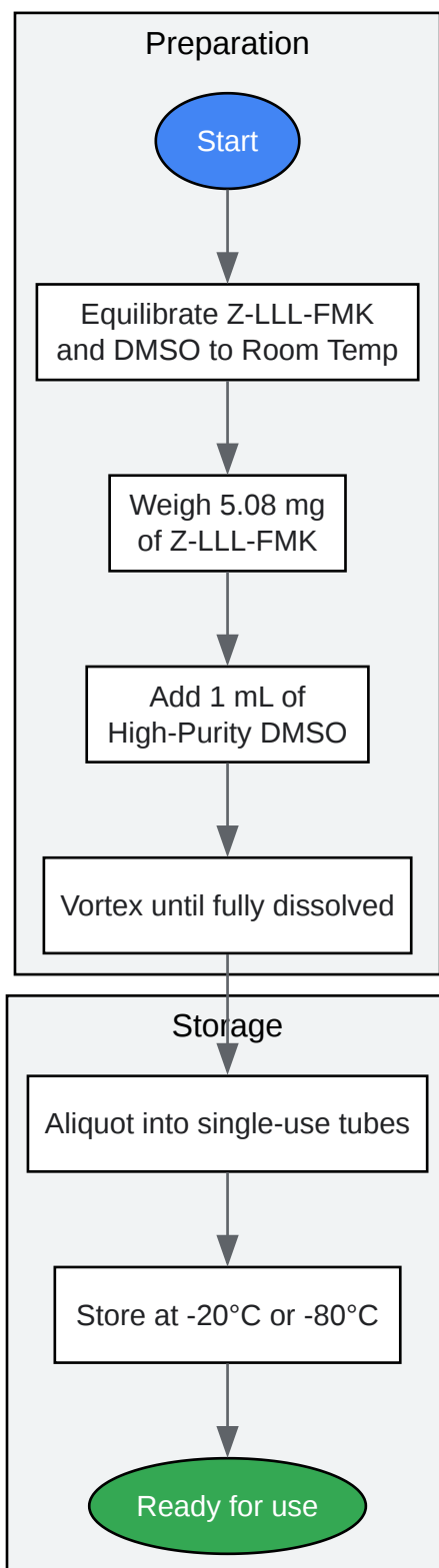
- Z-LLL-FMK solid powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Equilibrate Reagents:** Allow the vial of Z-LLL-FMK and the DMSO to come to room temperature before opening to prevent moisture condensation.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, the required mass of Z-LLL-FMK can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ For 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 507.64 \text{ g/mol} = 5.0764 \text{ mg}$

- **Dissolution:** Carefully weigh out 5.08 mg of Z-LLL-FMK and place it into a sterile microcentrifuge tube. Add 1 mL of high-purity DMSO.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution, as is common for similar compounds.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage.[\[4\]](#)

Experimental Workflow for Stock Solution Preparation



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